

## Safe handling and storage protocols for 2-Benzyl-5-chloropyridine

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Compound of Interest

Compound Name: 2-Benzyl-5-chloropyridine

Cat. No.: B15330324

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## **Technical Support Center: 2-Benzyl-5-chloropyridine**

Disclaimer: The following information is provided as a general guide. A specific Safety Data Sheet (SDS) for **2-Benzyl-5-chloropyridine** was not available at the time of publication. The data and recommendations presented here are based on information for structurally related compounds, including 2-Benzylpyridine, 2-Amino-5-chloropyridine, and 2-Chloropyridine. Users should exercise caution and consult with their institution's safety officer for specific guidance.

This technical support center provides essential information for the safe handling and storage of **2-Benzyl-5-chloropyridine**. It is intended for researchers, scientists, and drug development professionals.

# Frequently Asked Questions (FAQs) and Troubleshooting Guides

This section addresses common questions and potential issues that may arise during the handling and storage of **2-Benzyl-5-chloropyridine**.

#### Handling:

- Q1: What are the primary hazards associated with 2-Benzyl-5-chloropyridine?
  - A1: Based on data for similar compounds, 2-Benzyl-5-chloropyridine is expected to be a skin and eye irritant.[1][2][3] It may also cause respiratory irritation and could be harmful if



### swallowed or inhaled.[2][4]

- Q2: What personal protective equipment (PPE) should I wear when working with this compound?
  - A2: Always wear appropriate PPE, including chemical safety goggles, a lab coat, and chemical-resistant gloves.[1][5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3]
- Q3: What should I do in case of accidental skin or eye contact?
  - A3: For skin contact, immediately wash the affected area with plenty of soap and water.[1]
     For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[1] Seek medical attention if irritation persists.
- Q4: How should I handle a small spill of 2-Benzyl-5-chloropyridine?
  - A4: For minor spills, absorb the material with an inert absorbent material and place it in a suitable, closed container for disposal.[1] Ensure the area is well-ventilated. Avoid generating dust if the compound is a solid.

#### Storage:

- Q1: What are the proper storage conditions for 2-Benzyl-5-chloropyridine?
  - A1: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[1][3] Avoid exposure to direct sunlight and incompatible materials.[2]
- Q2: Are there any incompatible materials I should avoid storing near this compound?
  - A2: Yes, 2-Benzyl-5-chloropyridine should be stored away from strong oxidizing agents and strong acids.[1][2]
- Q3: The material has changed color. Is it still usable?
  - A3: A change in color may indicate degradation or contamination. While some pyridine derivatives are light-sensitive, it is best to exercise caution.[2] If possible, re-analyze a



small sample to confirm its purity before use. If in doubt, it is safer to dispose of the material according to your institution's guidelines.

## **Quantitative Data Summary**

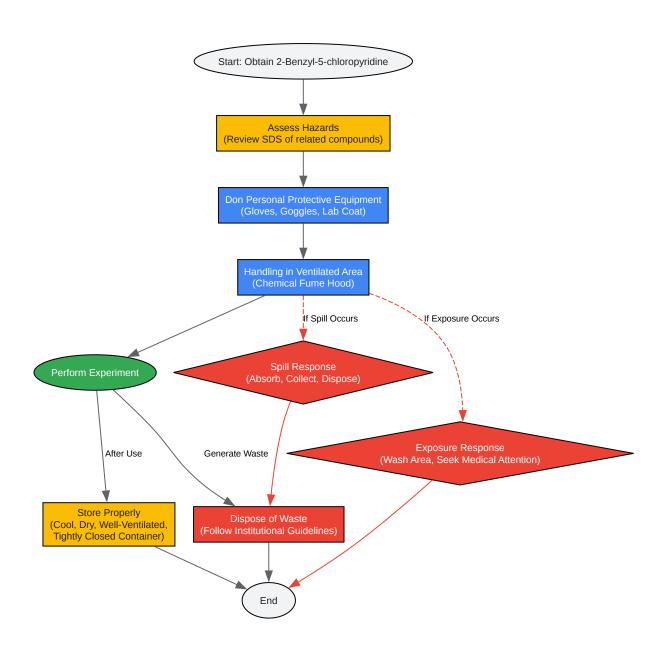
The following table summarizes key quantitative data for compounds structurally related to **2-Benzyl-5-chloropyridine**. Note: This data is for reference only and may not accurately reflect the properties of **2-Benzyl-5-chloropyridine**.

Property	2-Benzylpyridine	2-Amino-5- chloropyridine	2-Chloropyridine
Molecular Formula	C12H11N	C5H5CIN2	C₅H₄CIN
Molecular Weight	169.23 g/mol [3]	128.56 g/mol	113.55 g/mol
Physical State	Liquid[1]	Crystalline Solid	Colorless oily liquid[6]
Melting Point	10 - 12 °C[1]	135-138 °C	-
Boiling Point	276 °C @ 760 mmHg[1]	-	170 °C[6]
Flash Point	125 °C[1]	160 °C[7]	68 °C[6]

# **Experimental Protocols & Workflows Safe Handling and Storage Workflow**

The following diagram illustrates the recommended workflow for the safe handling and storage of **2-Benzyl-5-chloropyridine**.





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Caption: Workflow for Safe Handling and Storage.



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## References

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